

Essential Safety and Logistical Information for Handling 1-Eicosanol-d41

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Compound of Interest

Compound Name: 1-Eicosanol-d41

Cat. No.: B1491354

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **1-Eicosanol-d41**, a deuterated form of 1-Eicosanol.

Physical and Chemical Properties

Understanding the properties of **1-Eicosanol-d41** is the first step in safe handling. The following table summarizes its key quantitative data.

Property	Value
Appearance	White powder/solid
Melting Point	62 - 66 °C / 147.2 - 150.8 °F[1][2]
Flash Point	194 °C / 381.2 °F[1][2]
Solubility	Slightly soluble in water[1][2]
Molecular Formula	C20H42O (for non-deuterated form)[1]
Molecular Weight	298.54 g/mol (for non-deuterated form)[1]

Operational Plan: From Receipt to Use

A systematic approach to handling **1-Eicosanol-d41** will minimize exposure risks and ensure laboratory safety.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a tightly closed, dry, and well-ventilated place.[\[1\]](#)
- Recommended storage is at room temperature.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[3\]](#)

2. Handling and Personal Protective Equipment (PPE):

- All handling of **1-Eicosanol-d41** should be conducted in a well-ventilated area, preferably within a laboratory fume hood to minimize inhalation of dust or aerosols.[\[3\]](#)
- Avoid direct contact with skin and eyes.[\[1\]](#)[\[3\]](#)

The following PPE is mandatory when handling this compound:

PPE Category	Specific Equipment	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. [1] [3]	To protect against dust particles and potential splashes.
Hand Protection	Nitrile gloves or other appropriate protective gloves.	To prevent skin contact.
Body Protection	A lab coat or impervious clothing. [3]	To protect skin and personal clothing from contamination.
Respiratory Protection	Generally not required under normal use with adequate ventilation. [1] [2]	A respirator may be necessary if handling large quantities or if dust cannot be controlled.

3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[1]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[1]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical assistance.[1][3]

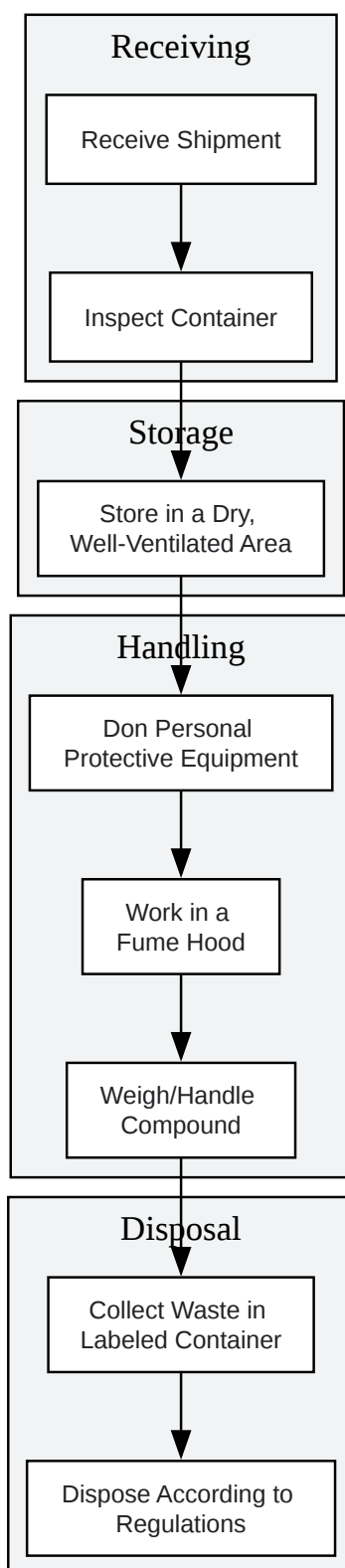
Disposal Plan

Proper disposal of **1-Eicosanol-d41** and any contaminated materials is crucial to prevent environmental contamination and adhere to regulations.

- Unused Chemical: The most favorable course of action is to use an alternative chemical product with less inherent propensity for occupational exposure or environmental contamination.[4] Recycle any unused portion of the material for its approved use or return it to the manufacturer or supplier.[4]
- Contaminated Materials: Any materials, such as gloves, wipes, and containers, that come into contact with **1-Eicosanol-d41** should be considered contaminated.
- Disposal Method: Collect all waste in a suitable, closed, and properly labeled container.[3] Disposal should be carried out in accordance with all applicable federal, state, and local environmental regulations. Do not let the product enter drains.[3]

Workflow for Handling 1-Eicosanol-d41

The following diagram illustrates the standard operating procedure for handling **1-Eicosanol-d41** from receipt to disposal.



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Caption: Workflow for the safe handling of **1-Eicosanol-d41**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 1-Eicosanol-d41]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1491354#personal-protective-equipment-for-handling-1-eicosanol-d41]

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